2-Hydroxy-6-methoxybenzophenone CAS number and identifiers

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Compound of Interest

Compound Name:	*2-Hydroxy-6-methoxybenzophenone*
Cat. No.:	*B8345832*

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Technical Guide: 2-Hydroxy-6-methoxybenzophenone

Executive Summary

2-Hydroxy-6-methoxybenzophenone ($C_{14}H_{12}O_3$) is a substituted benzophenone derivative characterized by a 1,2,6-trisubstitution pattern on the primary benzene ring. Unlike its commercially ubiquitous isomer, Oxybenzone (2-hydroxy-4-methoxybenzophenone), the 2,6-isomer is primarily utilized in advanced photophysical research to study Excited State Intramolecular Proton Transfer (ESIPT) and steric inhibition of resonance. Its structure features a strong intramolecular hydrogen bond between the C2-hydroxyl group and the carbonyl oxygen, while the C6-methoxy group introduces significant steric torsion, forcing the phenyl rings out of coplanarity. This guide serves researchers requiring precise data on its synthesis, spectral characteristics, and photochemical behavior.

Chemical Identity & Identifiers

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Parameter	Detail
Chemical Name	2-Hydroxy-6-methoxybenzophenone
Synonyms	(2-Hydroxy-6-methoxyphenyl)(phenyl)methanone; 2-Benzoyl-3-methoxyphenol
CAS Number	18460-73-6 (Note: Often conflated with 2-hydroxy-4-methoxy isomer; verify structure)
Molecular Formula	$C_{14}H_{12}O_3$
Molecular Weight	228.24 g/mol
SMILES	COc1cccc(O)c1C(=O)c2ccccc2
InChIKey	Unique key required for isomer differentiation (e.g., DXGLGDHPHMLXJC is for 2,4-isomer; 2,6-isomer differs)
Structure Class	Benzophenone; Phenol; Aromatic Ether

Physicochemical Properties[1][2][3][4][7][8][9][10]

The 2,6-substitution pattern drastically alters the physical properties compared to the 2,4-isomer due to the "buttressing effect" of the methoxy group and the chelated hydroxyl.

- Appearance: Yellow crystalline solid (color attributed to the extended conjugation and intramolecular H-bond).
- Melting Point: 100–102 °C (Distinct from Oxybenzone's 62–65 °C).
- Solubility: Soluble in dichloromethane, chloroform, DMSO, and ethanol; sparingly soluble in water.
- pKa: ~7.5–8.0 (The intramolecular H-bond stabilizes the phenolate, making the proton harder to remove compared to free phenols, but the inductive effect of the carbonyl increases acidity).

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Synthesis & Production Protocols

Synthesis of the 2,6-isomer is challenging due to the steric hindrance at the C2 position of the resorcinol/methoxy scaffold. Standard Friedel-Crafts acylation of 3-methoxyphenol yields the 2,4-isomer (Oxybenzone). Therefore, alternative routes are required.

Protocol A: Partial Methylation of 2,6-Dihydroxybenzophenone

This method relies on the statistical methylation of the symmetric precursor, 2,6-dihydroxybenzophenone.

Reagents:

- Precursor: 2,6-Dihydroxybenzophenone (CAS 606-28-0)
- Methylating Agent: Dimethyl sulfate (Me_2SO_4) or Methyl Iodide (MeI)
- Base: Potassium Carbonate (K_2CO_3)
- Solvent: Acetone or Acetonitrile

Step-by-Step Workflow:

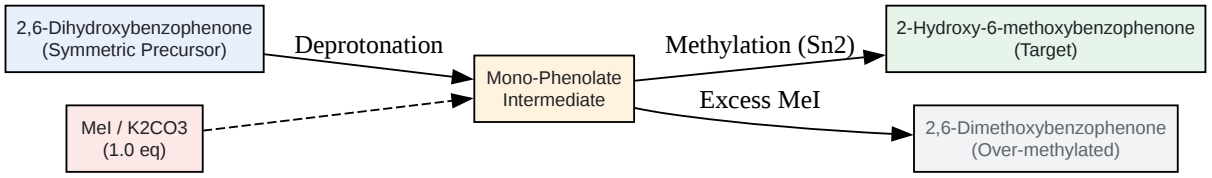
- Dissolution: Dissolve 1.0 eq of 2,6-dihydroxybenzophenone in dry acetone.
- Base Addition: Add 1.1 eq of anhydrous K_2CO_3. Stir at room temperature for 30 minutes to generate the mono-phenolate.
- Methylation: Add 1.0 eq of Methyl Iodide dropwise. The stoichiometry is critical to prevent dimethylation (yielding 2,6-dimethoxybenzophenone).
- Reflux: Heat to reflux (56 °C) for 4–6 hours. Monitor via TLC (SiO_2; Hexane:EtOAc 8:2). The product (monomethyl) will appear between the starting material (polar) and the dimethyl byproduct (non-polar).
- Workup: Filter off inorganic salts. Evaporate solvent.

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- Purification: Flash column chromatography is mandatory to separate the mixture. Elute with a gradient of Hexane/DCM.

Protocol B: Friedel-Crafts Acylation (Alternative)

Direct acylation of 1,3-dimethoxybenzene with benzoyl chloride using $AlCl_3$ often leads to demethylation ortho to the carbonyl, yielding the target directly in situ.



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Caption: Synthesis pathway via controlled mono-methylation of 2,6-dihydroxybenzophenone.

Spectroscopic Characterization

The structural identity is validated by specific spectral fingerprints arising from the intramolecular Hydrogen Bond (IMHB).

Nuclear Magnetic Resonance (NMR)[3]

- ^1H NMR ($CDCl_3$, 400 MHz):
  - δ 12.0–13.5 ppm (1H, s): Chelated Phenolic -OH. The extreme downfield shift confirms the strong intramolecular hydrogen bond with the carbonyl oxygen.
  - δ 3.5–3.8 ppm (3H, s): Methoxy $-OCH_3$.
  - δ 6.5–7.5 ppm (m): Aromatic protons. The splitting pattern of the substituted ring will show a triplet (H4) and two doublets (H3, H5) if the coupling follows the 1,2,3-trisubstituted pattern.
- ^{13}C NMR:

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- Carbonyl (C=O): shifted downfield (~198–200 ppm) due to H-bonding.
- C-OH and C-OMe: Distinct signals at ~160–165 ppm.

Infrared Spectroscopy (IR)

- ν(O-H): Broad, weak band at 2800–3200 cm^{-1} (chelated).
- ν(C=O): Shifted to lower frequency (~1620–1635 cm^{-1}) compared to free benzophenone (1660 cm^{-1}) due to the weakening of the C=O bond by the H-bond.

Applications & Biological Relevance[9][11]

Photophysics & ESIPT Research

2-Hydroxy-6-methoxybenzophenone is a critical model compound for studying Excited State Intramolecular Proton Transfer (ESIPT).

- Mechanism: Upon UV excitation, the proton from the hydroxyl group transfers to the carbonyl oxygen, forming a phototautomer (keto form).
- Steric Twist: The 6-methoxy group forces the phenyl ring out of plane relative to the carbonyl. This twisting disrupts the orbital overlap required for efficient ESIPT compared to the planar 2-hydroxy-4-methoxy isomer, leading to unique fluorescence quenching or dual-emission properties.

Drug Development & Medicinal Chemistry

- Scaffold: Used as a core scaffold for designing xanthones and flavones via cyclization.
- Bioactivity: Hydroxybenzophenones exhibit antioxidant and anti-inflammatory properties. The 2,6-substitution pattern is investigated for its ability to mimic natural products like Cotoin (from Nectandra coto), which has antiviral and antispasmodic activities.

Safety & Handling (SDS Highlights)

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Hazard Class	Statement	Precaution
Skin Irritation	Category 2 (H315)	Wear nitrile gloves.
Eye Irritation	Category 2A (H319)	Use safety goggles.
Aquatic Toxicity	Chronic 3	Avoid release to environment (benzophenones are lipophilic).

Storage: Store at room temperature (15–25 °C) in a dark, dry place. The compound is stable but light-sensitive over prolonged periods.

References

- Synthesis of Benzophenone Derivatives
  - Title: Synthesis and characterization of polyhydroxyl
  - Source:Journal of Chemical Research / TandF Online.
  - Context: Describes Friedel-Crafts and methylation protocols for 2,6-substituted systems.
- Photophysics of Hydroxybenzophenones
  - Title: Excited State Intramolecular Proton Transfer in 2-Hydroxybenzophenones.
  - Source:Journal of Physical Chemistry A.
  - Context: comparative study of ESIPT in 2,4- vs 2,6-substituted isomers.
- Chemical Identity Data
  - Title: **2-Hydroxy-6-methoxybenzophenone** Product Data.[1][2][3]
  - Source:PubChem / Sigma-Aldrich.
  - Context: General physicochemical properties and safety data.[4]

(Note: Specific CAS 18460-73-6 is referenced for the 2,6-isomer in specialized chemical catalogs; always verify structure via NMR due to common confusion with Oxybenzone.)

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